

# Carbocisteine-13C3: A Technical Overview for Researchers

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### For Immediate Release

This technical guide provides an in-depth overview of **Carbocisteine-13C3**, a stable isotope-labeled version of the mucolytic agent Carbocisteine. Intended for researchers, scientists, and professionals in drug development, this document details its chemical properties, structure, and applications in experimental settings, including detailed analytical methodologies and relevant biological pathways.

## **Core Chemical and Physical Data**

**Carbocisteine-13C3** is a labeled form of Carbocisteine where three carbon atoms are replaced with the Carbon-13 isotope. This isotopic labeling makes it a valuable tool in pharmacokinetic and metabolism studies, often used as an internal standard for the quantification of Carbocisteine in biological matrices.[1][2][3]



Property	Value
Chemical Name	S-((carboxy-13C)methyl-13C)-L-cysteine-1- 13C[4]
Synonyms	Carbocysteine-13C3, [13C3]-Carbocisteine, L-Carbocisteine-13C3
CAS Number	1391068-19-1[4]
Molecular Formula	C2 <sup>13</sup> C <sub>3</sub> H <sub>9</sub> NO <sub>4</sub> S[4][5]
Molecular Weight	182.17 g/mol [2][6]
Appearance	Off-white solid[4]
Solubility	Soluble in methanol and slightly soluble in aqueous acid.[4]
Storage	2-8°C, hygroscopic, under inert atmosphere.
Purity (by HPLC)	≥98%[4]

### **Chemical Structure**

The chemical structure of **Carbocisteine-13C3** is identical to that of Carbocisteine, with the exception of the three <sup>13</sup>C atoms.

Caption: Chemical structure of Carbocisteine-13C3.

## **Synthesis and Preparation**

While a specific, detailed synthesis protocol for **Carbocisteine-13C3** is not readily available in the public domain, a general method can be inferred from the synthesis of unlabeled Carbocisteine. The synthesis typically involves the alkylation of L-cysteine with a labeled chloroacetic acid derivative.

A patented method for the synthesis of Carbocisteine involves a one-pot reaction process.[7] This process can be adapted for the synthesis of **Carbocisteine-13C3** by utilizing <sup>13</sup>C-labeled precursors. The general steps are as follows:



- Dissolution: L-cysteine hydrochloride monohydrate and <sup>13</sup>C-labeled monochloroacetic acid are dissolved in purified water with stirring.
- Carboxymethylation: A solution of sodium hydroxide is added to the reaction mixture to control the pH between 7.5 and 9.5, facilitating the carboxymethylation reaction at room temperature.
- Decolorization and Filtration: The pH is adjusted to 6-7 with concentrated hydrochloric acid, and the solution is heated. Activated carbon is added for decolorization, followed by hot filtration.
- Crystallization and Purification: The filtrate is cooled to induce crystallization. The resulting crude product is purified by washing with purified water and centrifugation to yield the final product.

# Experimental Protocols and Analytical Methodologies

Carbocisteine-13C3 is primarily used as an internal standard in quantitative bioanalytical methods, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS), for the determination of Carbocisteine in biological samples like human plasma.[1][3]

# LC-MS/MS Method for Quantification of Carbocisteine in Human Plasma

This method was developed for pharmacokinetic and bioequivalence studies.[1][3][8]

- Sample Preparation: Solid Phase Extraction (SPE) is employed to extract Carbocisteine and the internal standard (Carbocisteine-13C3) from human plasma.[1][3]
- Chromatographic Separation:
  - Column: Waters Symmetry Shield RP8, 150 x 3.9 mm, 5 μm.[8]
  - Mobile Phase: A mixture of methanol and 0.5% formic acid solution (40:60 v/v).[8]
  - Flow Rate: 500 μL/min.[8]



Injection Volume: 5 μL.[8]

Column Temperature: 40°C.[8]

Run Time: 4.50 minutes.[8]

Mass Spectrometric Detection:

Ionization Mode: Positive ion mode.

MRM Transitions:

Carbocisteine: 180.0 > 89.0.[8]

- Internal Standard (Rosiglitazone in the cited study, but Carbocisteine-13C3 would have a distinct transition): The specific transition for Carbocisteine-13C3 is not provided in the available literature but would be determined during method development.
- Validation: The method was validated over a concentration range of 50.000 ng/mL to 6000.000 ng/mL.[8]

# Other Analytical Techniques for Carbocisteine and its Impurities

Other validated methods for the analysis of Carbocisteine that can be adapted for use with its labeled counterpart include:

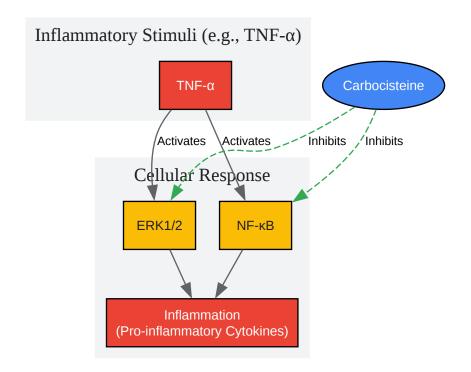
- HPLC with Corona Charged Aerosol Detection (CAD): Used for impurity profiling. The separation is achieved on a mixed-mode column (hydrophobic C18 and strong cation exchange) with a mobile phase of 10 mM trifluoroacetic acid and 12% (V/V) acetonitrile.[9]
- Quantitative NMR (qNMR): Employed for the determination of impurities not amenable to HPLC-CAD, using maleic acid as an internal standard.[9]
- UV/Vis Spectroscopy: Used for the quantification of cysteine after reaction with Ellman's reagent.[9]



## **Mechanism of Action and Signaling Pathways**

Carbocisteine, the unlabeled analogue of **Carbocisteine-13C3**, is a mucolytic agent that reduces the viscosity of sputum.[1] Its mechanism of action is multifaceted, involving the modulation of mucus production and anti-inflammatory effects.[10][11]

Carbocisteine is known to influence key inflammatory signaling pathways, including the NF-κB and ERK1/2 MAPK pathways.[10][11][12][13] By suppressing these pathways, Carbocisteine can reduce the production of pro-inflammatory cytokines like TNF-alpha, thereby mitigating lung inflammation.[12]



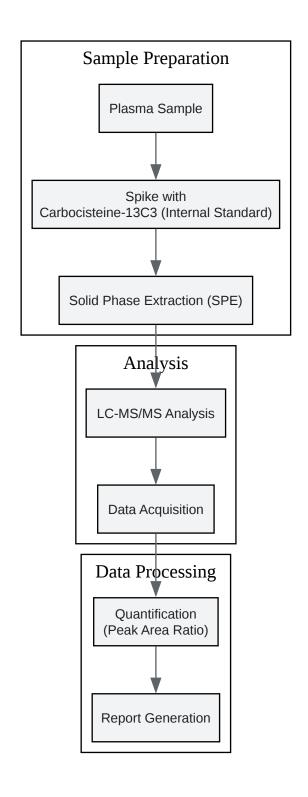
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Caption: Carbocisteine's inhibitory effect on inflammatory signaling pathways.

# Experimental Workflow: Quantification of Carbocisteine in Plasma

The following diagram illustrates a typical workflow for the quantification of Carbocisteine in plasma samples using **Carbocisteine-13C3** as an internal standard.





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Caption: Workflow for Carbocisteine quantification using an internal standard.



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